

Understanding the Compound: A Profile of 4-Bromo-3-methoxybenzonitrile

Author: BenchChem Technical Support Team. Date: January 2024

Compound of Interest

Compound Name: 4-Bromo-3-methoxybenzonitrile
Cat. No.: B054132

4-Bromo-3-methoxybenzonitrile is an organic intermediate widely utilized in pharmaceutical and chemical synthesis.^[1] Its molecular structure, featuring a nitrile group and a methoxy group, makes it a versatile building block for creating more complex molecules with potential biological activity, including applications in medicinal research and agrochemicals.^[1]

Chemical Identity:

- Molecular Formula: C₈H₆BrNO
- Molecular Weight: 212.04 g/mol ^[2]
- Appearance: Typically a solid or crystalline powder.
- Synonyms: 4-Bromo-3-methoxy benzonitrile^{[1][3]}

Comprehensive Hazard Analysis

A thorough understanding of the potential hazards is the foundation of safe laboratory practice. While some data sheets present conflicting information, it is important to handle this compound with caution. The primary hazard identified is acute oral toxicity.^[2]

GHS Classification and Labeling

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	Signal Word	P
Acute Toxicity, Oral	Category 4	Warning	G

Note: Some suppliers may list additional hazards for similar compounds or based on their own data. It is crucial to always consult the specific Safety Data Sheet (SDS) for detailed information.

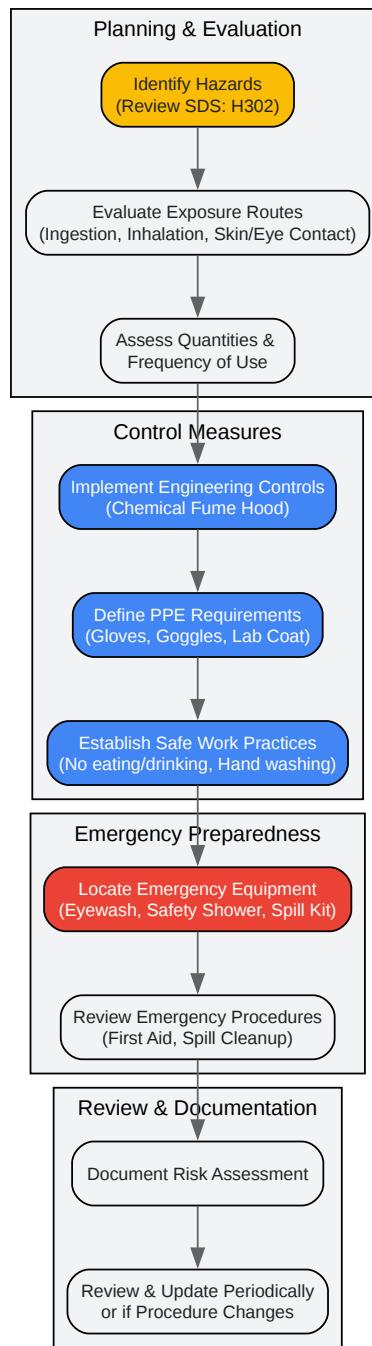
Toxicological Profile

The primary toxicological concern is acute toxicity if ingested.^[2] While comprehensive toxicological studies for this specific compound are not widely available, it is known that the molecule can sometimes be metabolized to release cyanide, though the rate and extent of this biotransformation vary greatly depending on the molecule's structure and the specific metabolic pathway.

Risk Assessment and Mitigation Workflow

A systematic risk assessment is imperative before commencing any work with **4-Bromo-3-methoxybenzonitrile**. The following workflow provides a general guide:

Workflow for Risk Assessment of 4-Bromo-3-methoxy

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Caption: Risk Assessment Workflow for Chemical Handling.

Standard Operating Procedures for Safe Handling

Adherence to rigorous handling protocols is the most effective way to prevent exposure.

Engineering Controls

The primary engineering control for handling powdered or solid **4-Bromo-3-methoxybenzonitrile** is to work within a certified chemical fume hood.^[5] An exhaust ventilation system should be in place where dust can be formed.^[6] Ensure that safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE)

The selection of PPE is the last line of defense and must be appropriate for the task.

- Eye Protection: Chemical safety glasses with side shields or goggles are mandatory.[5]
- Hand Protection: Wear protective gloves. Inspect gloves for integrity before use and select them based on their resistance to the specific chemicals regulations.[6]
- Skin and Body Protection: A standard laboratory coat is required. For tasks with a higher risk of spillage, consider a chemical-resistant apron.[5]
- Respiratory Protection: If working outside of a fume hood or if dust formation is significant, a NIOSH-approved respirator with appropriate particulate filters should be used.[7]

Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[6][8]
- Do not eat, drink, or smoke in laboratory areas where chemicals are handled.[9]
- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[9]
- Remove contaminated clothing promptly and wash it before reuse.[10][11]

Storage and Disposal

Proper storage is essential for maintaining the chemical's stability and ensuring safety.

Storage Conditions

Store **4-Bromo-3-methoxybenzonitrile** in a cool, dry, and well-ventilated place.[1][6] The container should be kept tightly closed to protect it from moisture, heat, and light. Avoid contact with oxidizing agents, strong acids, and strong bases.[4][7]

Disposal

Chemical waste must be disposed of in accordance with all federal, state, and local regulations. Dispose of the substance and its container in a designated waste container. Contaminated packaging should be treated as the chemical itself and disposed of as unused product.[6]

Emergency Procedures: A Self-Validating System

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

Exposure Route	First Aid Protocol
Ingestion	IF SWALLOWED: Immediately rinse mouth with water. Do not induce vomiting unless directed by medical personnel.
Inhalation	IF INHALED: Move the person to fresh air. If breathing is difficult, seek medical attention. Administer oxygen if available.
Skin Contact	IF ON SKIN: Immediately remove contaminated clothing. Rinse skin with large amounts of water for at least 15 minutes. If skin irritation persists, seek medical attention.
Eye Contact	IF IN EYES: Rinse cautiously with water for 15-20 minutes, holding the eyelid open. If irritation continues, seek medical attention.

Accidental Release Measures

In the event of a spill, prioritize personnel safety and environmental protection.

- Minor Spills (Solid):
 - Ensure adequate ventilation and wear appropriate PPE.[\[6\]](#)
 - Avoid generating dust.[\[6\]](#)[\[13\]](#)
 - Carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal.[\[6\]](#)[\[13\]](#)
 - Clean the spill area thoroughly.
- Major Spills:
 - Evacuate the area immediately and move upwind.[\[13\]](#)
 - Alert emergency responders and inform them of the nature and location of the hazard.[\[13\]](#)
 - Prevent the spillage from entering drains or waterways.[\[6\]](#)[\[13\]](#)
 - Only personnel with appropriate training and full protective equipment, including respiratory protection, should attempt to clean up a large spill.[\[1\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use a water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)
- Specific Hazards: During a fire, hazardous decomposition products may be released, including carbon oxides, nitrogen oxides (NOx), and hydroge
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin ar

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- To cite this document: BenchChem. [Understanding the Compound: A Profile of 4-Bromo-3-methoxybenzonitrile]. BenchChem, [2026]. [Online PDF bromo-3-methoxybenzonitrile]

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